

Technical Monograph: Spectroscopic Characterization of (R)-1-Cyclopropylethylamine

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Compound of Interest

Compound Name: (R)-1-Cyclopropylethylamine

CAS No.: 6240-96-6

Cat. No.: B1588663

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Executive Summary

(R)-1-Cyclopropylethylamine (CAS: 6240-96-6) is a high-value chiral amine intermediate used extensively in the synthesis of pharmaceutical agents, particularly those targeting CNS receptors and viral polymerases. Its structural uniqueness lies in the cyclopropyl moiety, which imparts significant ring strain and specific steric properties, and the chiral center at the

-position. This guide details the spectroscopic signatures (NMR, MS, IR) required for its rigorous identification and quality control.

Physicochemical Profile

Property	Data
IUPAC Name	(1R)-1-Cyclopropylethanamine
CAS Registry	6240-96-6 (R-isomer); 25664-85-3 (Racemate)
Molecular Formula	
Molecular Weight	85.15 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	~95–98 °C (at 760 mmHg)
Density	0.8–0.9 g/mL
Chirality	(R)-Enantiomer
Solubility	Miscible with water, ethanol, and common organic solvents

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum of **(R)-1-Cyclopropylethylamine** is characterized by the distinct high-field signals of the cyclopropyl protons, resulting from the magnetic anisotropy of the strained ring.

¹H NMR Data (400 MHz, DMSO-

)

Note: Chemical shifts may vary slightly depending on concentration and pH.

Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Insight
0.16 – 0.24	Multiplet	1H	Cyclopropyl (cis/trans)	Shielded by ring current anisotropy.
0.30 – 0.38	Multiplet	1H	Cyclopropyl (cis/trans)	Diastereotopic nature of ring protons.
0.38 – 0.48	Multiplet	2H	Cyclopropyl	Remaining ring methylene protons.
0.80 – 0.90	Multiplet	1H	Cyclopropyl	Methine proton of the ring.
1.16	Doublet (Hz)	3H	Methyl ()	Coupled to the -methine proton.
2.34 – 2.42	Multiplet	1H	-Methine ()	Deshielded by the adjacent nitrogen.
~1.5 – 2.0	Broad Singlet	2H		Exchangeable; shift is concentration/solvent dependent.

C NMR Data (Inferred/Reference)

- Cyclopropyl

:

2.0 – 5.0 ppm (High field)

- Cyclopropyl

:

15.0 – 18.0 ppm[1][2]

- Methyl (

):

23.0 – 25.0 ppm

- -Carbon (

):

52.0 – 55.0 ppm[1][2]

Mass Spectrometry (MS)

The mass spectrum follows characteristic amine fragmentation pathways, dominated by

-cleavage.[3]

- Ionization Mode: Electron Impact (EI, 70 eV) or ESI+.

- Molecular Ion (

): m/z 85.1[4]

- Base Peak: Typically m/z 44 or 56 (depending on fragmentation energetics).

Fragmentation Pathway Logic:

- -Cleavage: The bond adjacent to the nitrogen breaks.[3]

- Loss of Methyl radical (

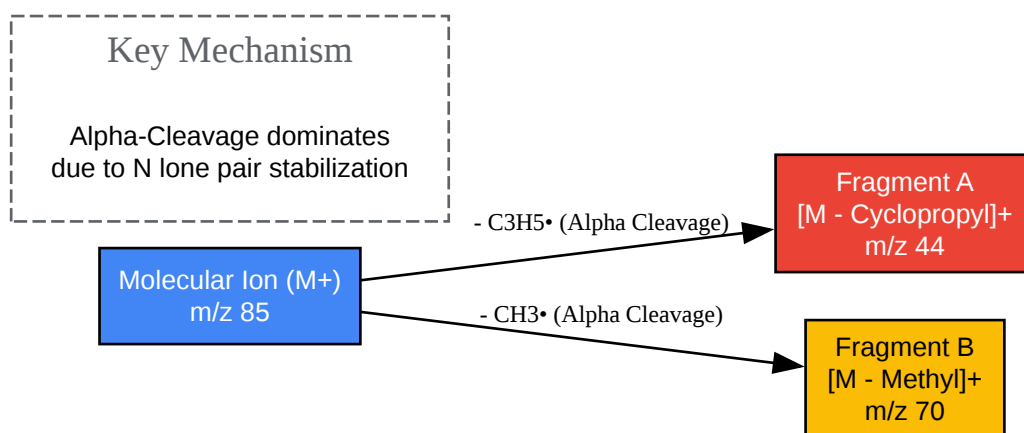
)

m/z 70.

- Loss of Cyclopropyl radical (

)

m/z 44 (Dominant pathway for primary amines).



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Figure 1: Primary fragmentation pathways in the Mass Spectrum of 1-Cyclopropylethylamine.

Infrared Spectroscopy (IR)

Key functional group absorptions confirm the primary amine and cyclopropyl ring.

Wavenumber ()	Vibration Mode	Assignment
3300 – 3400	N-H Stretch	Primary amine doublet (asymmetric/symmetric).
3000 – 3080	C-H Stretch	Cyclopropyl ring C-H (distinctive >3000 for C-H).
2850 – 2960	C-H Stretch	Alkyl methyl group.
1580 – 1650	N-H Bend	Scissoring vibration of .
1000 – 1050	Ring Breathing	Characteristic cyclopropane ring deformation.

Chiral Purity & Resolution Protocols

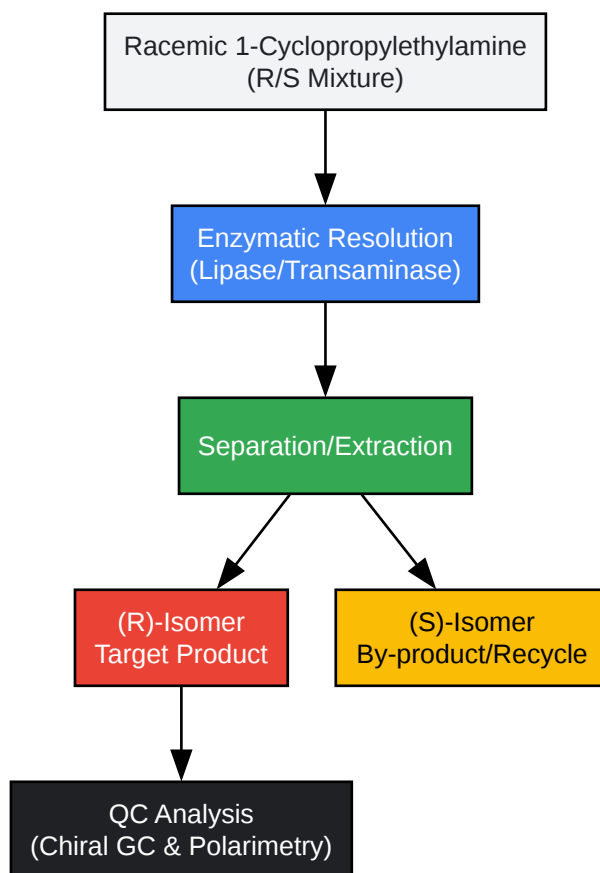
Ensuring the enantiomeric excess (ee) of the (R)-isomer is critical.

Analytical Method (Chiral GC)

- Column: Cyclodextrin-based capillary column (e.g., -DEX 120 or equivalent).
- Carrier Gas: Helium.[\[4\]](#)
- Detection: FID.
- Separation Principle: The cyclodextrin cavity interacts differentially with the (R) and (S) enantiomers, causing distinct retention times.

Resolution Workflow

The (R)-enantiomer is often obtained via enzymatic resolution or classical chemical resolution using chiral acids (e.g., Mandelic acid or Tartaric acid).



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Figure 2: Workflow for the isolation and quality control of **(R)-1-Cyclopropylethylamine**.

Experimental Handling & Safety

Protocol 1: Handling & Storage

- Atmosphere: Store under inert gas (Nitrogen or Argon). The amine is sensitive to (carbamate formation).
- Temperature: Refrigerate (2–8 °C) to minimize degradation.
- Safety: High flammability (Flash point < 20 °C). Use spark-proof tools. Corrosive to skin/eyes; use nitrile gloves and face shield.

Protocol 2: Sample Preparation for NMR

- Dissolve ~10 mg of the amine in 0.6 mL of DMSO-

or

.

- Note: In

, traces of HCl (from solvent decomposition) may shift the amine peaks or broaden the NH signal. Filtration through basic alumina is recommended if the solvent is aged.

References

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